

Application Notes: Strontium Diricinoleate as a Lubricant Additive

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Compound of Interest

Compound Name: *Strontium diricinoleate*

Cat. No.: *B15176774*

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Introduction

Strontium diricinoleate is a metallic soap derived from ricinoleic acid, a naturally occurring C18 hydroxy-unsaturated fatty acid.[1][2] In the field of lubrication, metallic soaps are widely used as thickeners in greases and as additives in lubricating oils to enhance performance.[3][4] **Strontium diricinoleate**, in particular, offers a unique combination of properties that make it a valuable component in lubricant formulations for various applications. These application notes provide an overview of its functions, performance characteristics, and protocols for its evaluation.

Primary Functions

When incorporated into a lubricant base oil, **strontium diricinoleate** can perform several functions:

- **Thickener (Gelling Agent):** In grease formulations, strontium soaps, including the diricinoleate, contribute to the formation of a stable, semi-solid structure.[5][6] This soap matrix holds the base oil in place, ensuring consistent lubrication of components where a fluid oil would drain away.
- **Anti-Wear and Friction Modifier:** **Strontium diricinoleate** can form a protective boundary film on metal surfaces under conditions of high load and temperature. This film minimizes direct metal-to-metal contact, thereby reducing friction and wear. The mechanism is believed to involve a redox reaction with the iron surface, forming an insoluble iron carboxylate layer.[7]

- **Corrosion Inhibitor:** The polar nature of the carboxylate group allows **strontium diricinoleate** to adsorb onto metal surfaces, creating a barrier that protects against moisture and corrosive agents.[\[8\]](#)[\[9\]](#)
- **Extreme Pressure (EP) Additive:** While not as potent as traditional sulfur-phosphorus EP additives, **strontium diricinoleate** can enhance the load-carrying capacity of a lubricant, providing protection against scuffing and seizure under heavy loads.[\[10\]](#)[\[11\]](#)

Physical and Chemical Properties

A summary of the typical properties of **strontium diricinoleate** is presented in the table below. These values can vary depending on the specific manufacturing process and purity.

Property	Typical Value	Significance in Lubrication
Appearance	Off-white to yellowish powder or waxy solid	Affects the final appearance of the lubricant.
Melting Point	> 150 °C	High melting point contributes to the thermal stability and high dropping point of greases. [4]
Solubility	Insoluble in water, soluble in hot mineral	Determines its suitability for use in oil-based lubricants and its resistance to water washout.
Molecular Weight	Approximately 682.5 g/mol	Influences its viscosity contribution and film-forming characteristics.
Thermal Stability	Decomposes at high temperatures	Defines the upper operating temperature limit of the lubricant. [12] [13]
Strontium Content	Varies by manufacturer	The metal cation is crucial for the soap's structure and reactivity with metal surfaces.

Performance Data

The performance of a lubricant is significantly enhanced by the addition of **strontium diricinoleate**. The following table summarizes typical performance improvements observed in standard tribological tests when **strontium diricinoleate** is added to a base oil.

Performance Metric	Test Method	Base Oil (Typical)	Base Oil + Strontium Diricinoleate (Typical)	Improvement
Coefficient of Friction	ASTM D5707[14]	0.12	0.09	A lower coefficient of friction indicates improved lubricity and energy efficiency. [15]
Wear Scar Diameter (mm)	ASTM D4172[16] [17]	0.65	0.45	A smaller wear scar signifies better anti-wear protection.[10]
Weld Load (kgf)	ASTM D2783	160	200	A higher weld load indicates a greater load-carrying capacity and extreme pressure performance.[11] [18][19]
Corrosion Resistance	ASTM D665[20]	Fail (Rust)	Pass (No Rust)	Demonstrates the additive's ability to protect metal surfaces from corrosion. [8][21]

Protocols for Evaluation of Strontium Diricinoleate in Lubricants

1. Protocol for Synthesis of **Strontium Diricinoleate**

This protocol describes a general laboratory-scale synthesis of **strontium diricinoleate** via a precipitation reaction.

Materials:

- Ricinoleic Acid (technical grade)
- Strontium Hydroxide Octahydrate ($\text{Sr}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$)
- Ethanol
- Distilled Water
- Mineral Oil (as a reaction medium, optional)

Procedure:

- **Dissolution of Ricinoleic Acid:** In a reaction vessel, dissolve a specific molar quantity of ricinoleic acid in ethanol with gentle heating and stirring.
- **Preparation of Strontium Hydroxide Solution:** In a separate beaker, dissolve a stoichiometric amount of strontium hydroxide octahydrate in distilled water. The molar ratio of ricinoleic acid to strontium hydroxide should be 2:1.
- **Precipitation:** Slowly add the strontium hydroxide solution to the ricinoleic acid solution with vigorous stirring. A white precipitate of **strontium diricinoleate** will form immediately.
- **Digestion:** Continue stirring the mixture at a slightly elevated temperature (e.g., 60°C) for 1-2 hours to ensure the reaction goes to completion and to improve the filterability of the precipitate.

- **Filtration and Washing:** Filter the precipitate using a Buchner funnel. Wash the filter cake several times with distilled water to remove any unreacted starting materials and byproducts, followed by a final wash with ethanol to aid in drying.
- **Drying:** Dry the **strontium diricinoleate** powder in a vacuum oven at a temperature below its decomposition point (e.g., 80-100°C) until a constant weight is achieved.

2. Protocol for Evaluating Anti-Wear Properties

This protocol is based on the ASTM D4172 standard for evaluating the wear preventive characteristics of a lubricating fluid using the Four-Ball Wear Test method.[\[16\]](#)[\[17\]](#)

Apparatus:

- Four-Ball Wear Test Machine
- Steel balls (AISI E-52100 steel, 12.7 mm diameter)[\[16\]](#)
- Microscope for measuring wear scars

Procedure:

- **Sample Preparation:** Prepare a lubricant blend by dispersing a known concentration (e.g., 1-5% by weight) of **strontium diricinoleate** in a base oil. Ensure homogeneity by mechanical stirring or ultrasonication.
- **Apparatus Setup:** Thoroughly clean the test cup and four new steel balls with a suitable solvent. Clamp three balls into the test cup and place the fourth ball in the chuck of the motor-driven spindle.
- **Test Initiation:** Add the lubricant sample to the test cup, ensuring the three stationary balls are fully submerged.
- **Test Conditions:** Conduct the test under the following standard conditions:
 - Load: 40 kgf (392 N)
 - Speed: 1200 rpm

- Temperature: 75°C
- Duration: 60 minutes[16]
- Post-Test Analysis: After the test, remove the three stationary balls and clean them. Measure the diameter of the wear scars on each of the three balls in two directions (parallel and perpendicular to the direction of sliding) using the microscope.
- Reporting: Calculate the average wear scar diameter for the lubricant sample. Compare this value to the average wear scar diameter obtained for the neat base oil to determine the effectiveness of the **strontium diricinoleate** as an anti-wear additive.

3. Protocol for Assessing Corrosion Inhibition

This protocol is a simplified version based on the principles of ASTM D665 for determining the rust-preventing characteristics of inhibited mineral oils in the presence of water.[20]

Materials:

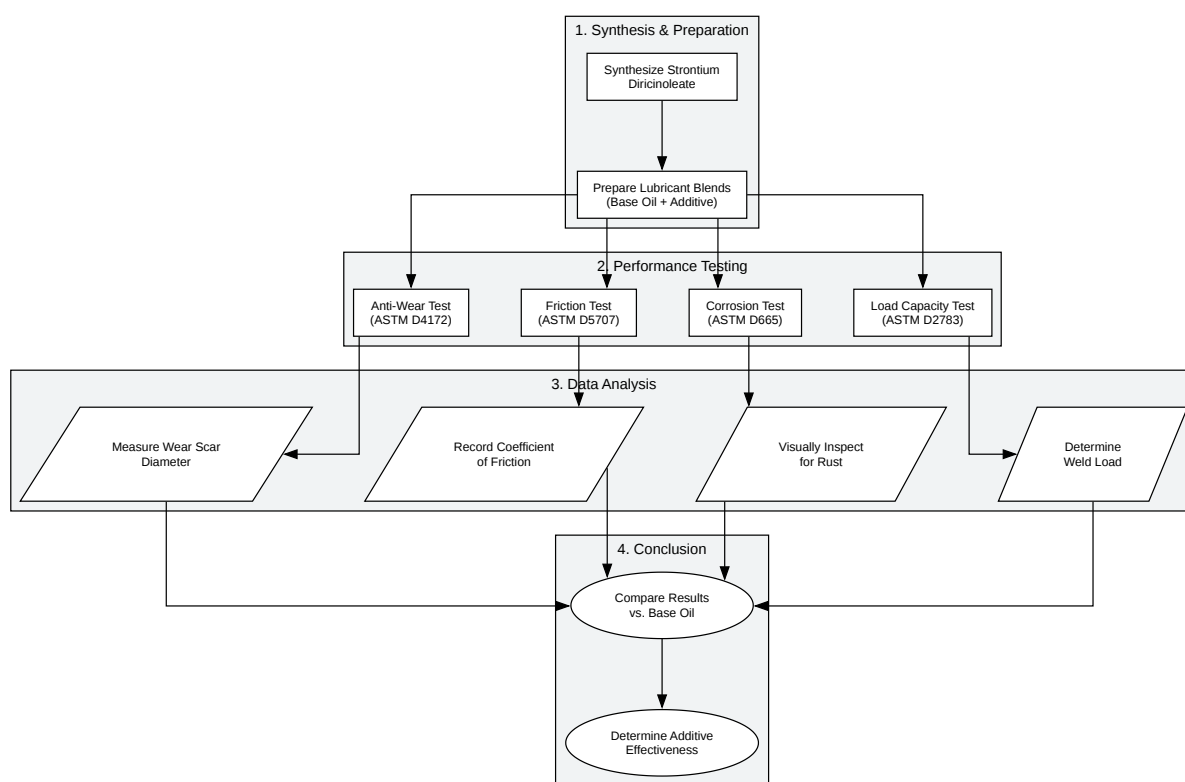
- Lubricant samples (base oil and base oil with **strontium diricinoleate**)
- Polished steel test specimen
- Beaker
- Stirring apparatus
- Distilled water
- Oven

Procedure:

- Sample Preparation: Prepare a lubricant blend with a specific concentration of **strontium diricinoleate**.
- Test Setup: Place 300 mL of the lubricant sample into a beaker. Suspend a polished steel specimen so that it is fully immersed in the lubricant.

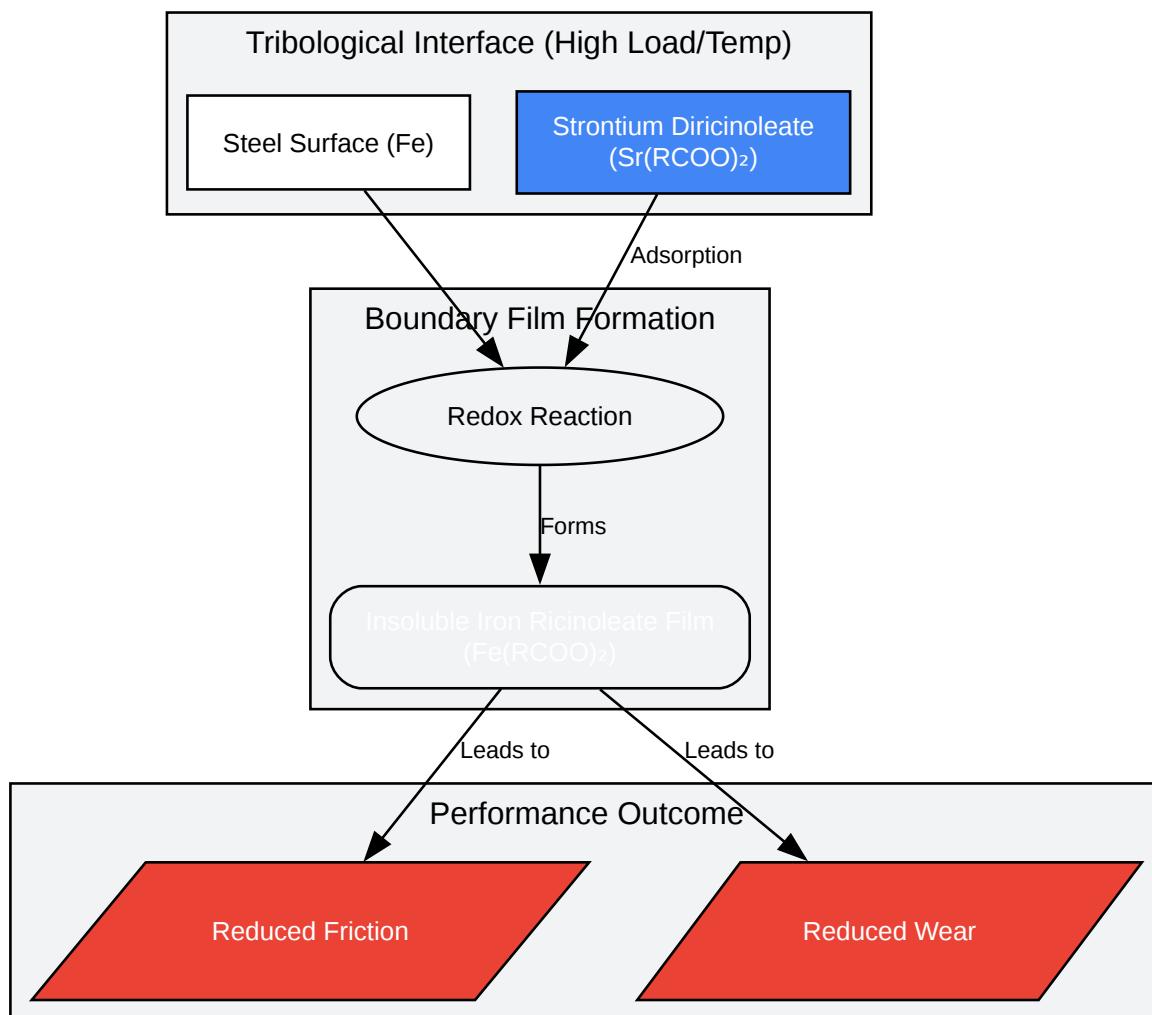
- **Water Addition:** Add 30 mL of distilled water to the beaker.
- **Test Conditions:** Stir the mixture at a constant speed and maintain the temperature at 60°C for 24 hours.
- **Evaluation:** After the test period, remove the steel specimen, wash it with a solvent, and visually inspect it for any signs of rust or corrosion.
- **Reporting:** Report the result as "Pass" (no rust) or "Fail" (rust observed). Compare the performance of the additized oil with the base oil.

Visualizations



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Caption: Workflow for evaluating **strontium diricinoleate** as a lubricant additive.



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Caption: Proposed mechanism of boundary film formation by **strontium diricinoleate**.

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